

# An In-depth Technical Guide to Hepta-1,4-diyn-3-ol

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## Compound of Interest

Compound Name: *Hepta-1,4-diyn-3-ol*

Cat. No.: B12947957

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Hepta-1,4-diyn-3-ol**, including its chemical identifiers, physicochemical properties, and a representative synthetic approach. The information is intended to support research and development activities in the chemical and pharmaceutical sciences.

## Chemical Identification

- IUPAC Name: **hepta-1,4-diyn-3-ol**<sup>[1]</sup>
- CAS Number: 1823328-49-9<sup>[1]</sup>
- Molecular Formula: C<sub>7</sub>H<sub>8</sub>O<sup>[1]</sup>
- Synonyms: **hepta-1,4-diyn-3-ol**<sup>[1]</sup>

## Physicochemical Properties

The following table summarizes the key computed physicochemical properties of **Hepta-1,4-diyn-3-ol**.<sup>[1]</sup>

Property	Value
Molecular Weight	108.14 g/mol
Exact Mass	108.057514874 Da
XLogP3	0.9
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	2
Topological Polar Surface Area	20.2 Å <sup>2</sup>
Complexity	159

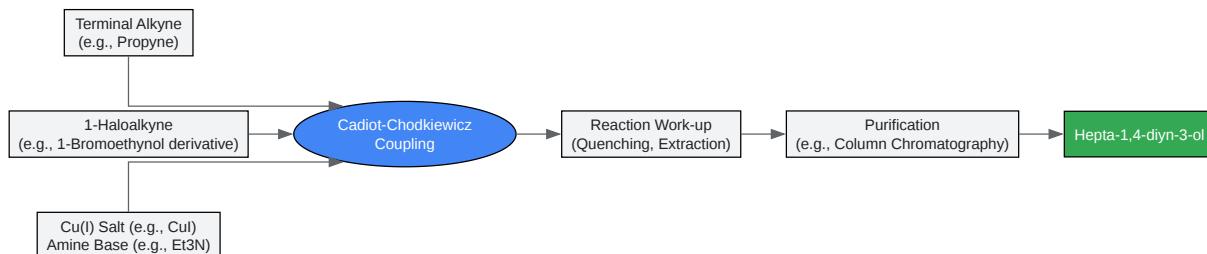
## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **Hepta-1,4-diyn-3-ol** are not readily available in the public domain. However, a representative synthetic methodology for a structurally related compound, hepta-4,6-diyn-1-ol, can provide insight into a potential synthetic route. This reaction involves a Cadiot-Chodkiewicz coupling, a common method for the synthesis of asymmetric diynes.

Representative Experimental Protocol (for a related compound):

A plausible synthetic approach for a diyn-ol compound involves the coupling of a terminal alkyne with a 1-haloalkyne in the presence of a copper(I) salt and an amine base. For **Hepta-1,4-diyn-3-ol**, this could involve the coupling of propyne with 1-bromoethynol or a protected derivative.

A general workflow for such a synthesis is depicted below:



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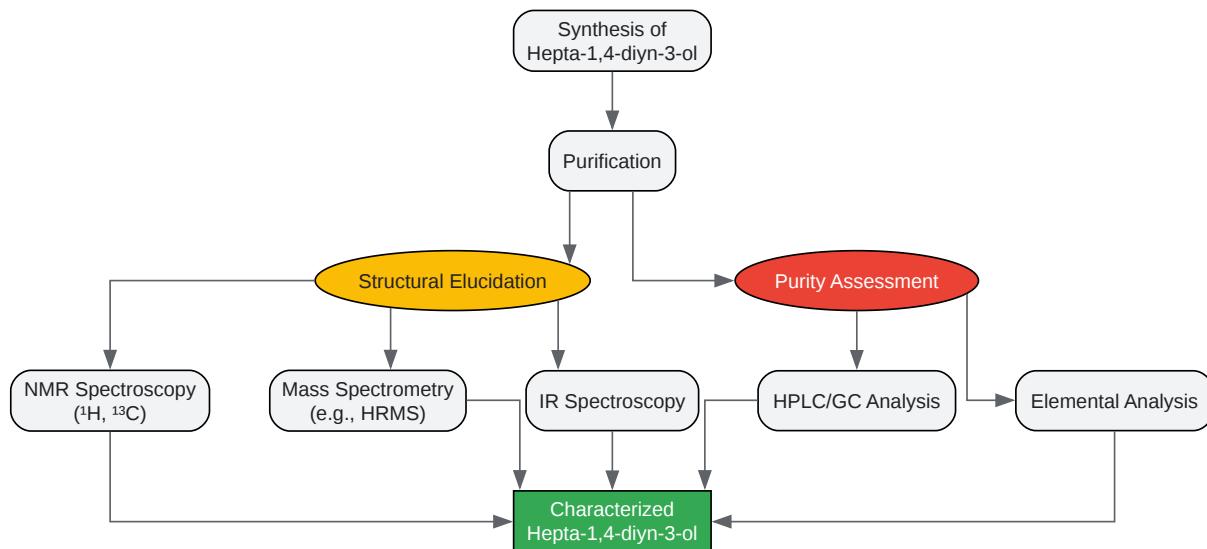
Caption: A generalized workflow for the synthesis of **Hepta-1,4-diyn-3-ol** via a Cadot-Chodkiewicz coupling reaction.

## Biological Activity and Drug Development Applications

Currently, there is a lack of publicly available data on the specific biological activities, signaling pathway interactions, or applications of **Hepta-1,4-diyn-3-ol** in drug development. Further research would be required to elucidate its pharmacological profile and potential therapeutic uses.

## Logical Relationships in Compound Characterization

The characterization of a novel or synthesized compound like **Hepta-1,4-diyn-3-ol** follows a logical progression of analytical techniques to confirm its identity and purity.



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Caption: A logical workflow for the characterization and purity assessment of a synthesized chemical entity like **Hepta-1,4-diyn-3-ol**.

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## References

- 1. Hepta-1,4-diyn-3-ol | C<sub>7</sub>H<sub>8</sub>O | CID 23464986 - PubChem [pubchem.ncbi.nlm.nih.gov]
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